

# 3-Phenylpropionitrile structural formula and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Phenylpropionitrile

Cat. No.: B121915

[Get Quote](#)

## An In-depth Technical Guide to 3-Phenylpropionitrile

This guide provides a detailed overview of the chemical structure and nomenclature of **3-Phenylpropionitrile**, a key compound for researchers and professionals in drug development and chemical synthesis.

### Chemical Identity and Nomenclature

**3-Phenylpropionitrile** is an aromatic compound belonging to the nitrile class. Its systematic and common identifiers are crucial for accurate documentation and communication in a research context.

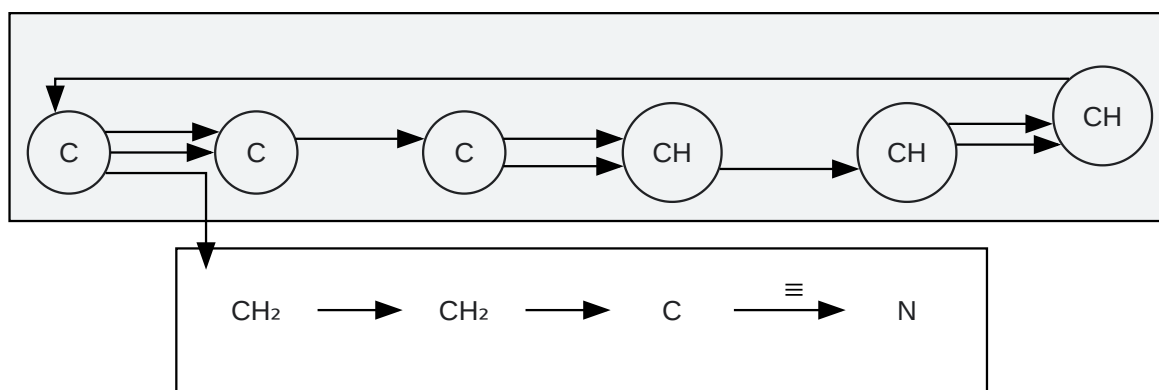
The internationally recognized IUPAC name for this compound is 3-phenylpropanenitrile.<sup>[1][2]</sup> It is also commonly referred to by several synonyms, including Benzenepropanenitrile, Hydrocinnamonitrile, and 2-Phenylethyl cyanide.<sup>[1][3][4][5][6]</sup>

Identifier	Value
IUPAC Name	3-phenylpropanenitrile[1][2]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N[1][5][7]
Linear Formula	C <sub>6</sub> H <sub>5</sub> CH <sub>2</sub> CH <sub>2</sub> CN[3][4]
CAS Number	645-59-0[3][7]
Molecular Weight	131.17 g/mol [1][3]
SMILES	C1=CC=C(C=C1)CCC#N[1]
InChI Key	ACRWYXSKEHUQDB-UHFFFAOYSA-N[1][4]

## Structural Formula

The structural formula of **3-Phenylpropionitrile** consists of a phenyl group (a benzene ring) attached to the end of a three-carbon aliphatic chain, which is terminated by a nitrile group (-C≡N).[1][7] Specifically, the phenyl group is bonded to the third carbon atom of the propanenitrile backbone.[1]

The chemical structure can be visualized as a benzyl group (C<sub>6</sub>H<sub>5</sub>CH<sub>2</sub>-) attached to an ethyl cyanide group (-CH<sub>2</sub>CN).



[Click to download full resolution via product page](#)

Caption: 2D structural formula of **3-Phenylpropionitrile**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzenepropanenitrile | C<sub>9</sub>H<sub>9</sub>N | CID 12581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Phenylpropionitrile, 98% 10 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 3-Phenylpropionitrile 99 645-59-0 [sigmaaldrich.com]
- 4. 3-Phenylpropionitrile 99 645-59-0 [sigmaaldrich.com]
- 5. scbt.com [scbt.com]
- 6. 3-phenylpropanenitrile [stenutz.eu]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [3-Phenylpropionitrile structural formula and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121915#3-phenylpropionitrile-structural-formula-and-iupac-name]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)